

Validating analytical methods for quantification of 4-methylhex-3-enoic acid.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-methylhex-3-enoic acid

Cat. No.: B13390948

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. 4-Methylhex-3-enoic acid | C7H12O2 | CID 14197237 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. iris.unive.it \[iris.unive.it\]](https://iris.unive.it)
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